

redox potential of 2,3-Dimethoxy-5-methylhydroquinone

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Compound of Interest

Compound Name: 2,3-Dimethoxy-5-methylhydroquinone

CAS No.: 3066-90-8

Cat. No.: B191101

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An In-depth Technical Guide to the Redox Potential of **2,3-Dimethoxy-5-methylhydroquinone** (Ubiquinol-0)

Executive Summary

2,3-Dimethoxy-5-methylhydroquinone, the reduced form of Coenzyme Q0 (CoQ0) and known as Ubiquinol-0, is the fundamental structure of the biologically vital ubiquinone family. Its capacity to undergo reversible oxidation-reduction reactions defines its role as a potent antioxidant and a key player in cellular bioenergetics. The redox potential of this molecule is the definitive quantitative measure of its electron-donating capability, directly influencing its efficacy in quenching reactive oxygen species (ROS) and its interaction with biological systems. This guide provides a comprehensive overview of the theoretical underpinnings of its redox chemistry, a detailed experimental protocol for the precise determination of its redox potential using cyclic voltammetry, and an analysis of its significance in research and development.

Introduction to 2,3-Dimethoxy-5-methylhydroquinone

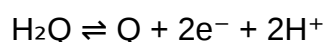
2,3-Dimethoxy-5-methylhydroquinone (IUPAC: 2,3-dimethoxy-5-methylbenzene-1,4-diol) is the fully reduced, or hydroquinone, form of Coenzyme Q0.[1][2] It represents the core benzoquinone structure from which the entire series of Coenzyme Q molecules, including the well-known Coenzyme Q10, is built. While longer-chain ubiquinols are membrane-bound, this compound's solubility in organic solvents like methanol and chloroform allows for its study in homogenous electrochemical systems.[3][4] Its primary biological and commercial interest lies in its potent antioxidant activity, acting as an electron donor to neutralize free radicals.[4][5] This function has led to its investigation for use in cosmetics as a whitening and anti-wrinkle agent and in pharmaceutical research for mitigating oxidative damage.[3]

Table 1: Physicochemical Properties of **2,3-Dimethoxy-5-methylhydroquinone**

Property	Value	Source(s)
CAS Number	3066-90-8	[3][4][6][7]
Molecular Formula	C ₉ H ₁₂ O ₄	[3][6][7]
Molecular Weight	184.19 g/mol	[6]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	74.5-79 °C	[4]
Solubility	Soluble in methanol, ethanol, chloroform; insoluble in water	[3][4]
Synonyms	Ubiquinol-0, Coenzyme Q0 hydroquinone, 2,3-Dimethoxy-5-methyl-1,4-benzenediol	[1][8][9]

Theoretical Framework: The Hydroquinone/Quinone Redox Couple

The function of **2,3-Dimethoxy-5-methylhydroquinone** as a reducing agent is defined by its redox potential. This potential quantifies the tendency of the hydroquinone (the reduced form, H₂Q) to donate electrons and become its corresponding p-benzoquinone (the oxidized form, Q). This transformation is a reversible process involving the transfer of two electrons (2e⁻) and two protons (2H⁺).



The electrochemical potential of this couple is described by the Nernst equation, which relates the potential to the concentrations of the oxidized and reduced species and the pH of the solution. The formal potential (E°), measured at standard conditions (equal concentrations of oxidant and reductant) and a specific pH, is the key parameter for comparing the antioxidant power of different molecules. A more negative redox potential indicates a stronger reducing agent (a better antioxidant).

Factors that critically influence the measured redox potential include:

- **pH:** As the reaction involves protons, the potential is highly pH-dependent. In many systems, the potential becomes more negative (indicating stronger reducing power) as the pH increases.[\[10\]](#)
- **Solvent:** The polarity and hydrogen-bonding capability of the solvent can stabilize or destabilize the reactants and products, thereby shifting the potential.
- **Ring Substituents:** The electron-donating methoxy (-OCH₃) and methyl (-CH₃) groups on the hydroquinone ring are crucial. They increase the electron density on the ring, making it easier to remove electrons and thus lowering the redox potential compared to unsubstituted hydroquinone. This inherent chemical feature is the basis for the ubiquinone family's tailored biological function.

Caption: The reversible two-electron, two-proton redox reaction.

Experimental Determination via Cyclic Voltammetry

Cyclic Voltammetry (CV) is the premier electrochemical technique for characterizing the redox behavior of molecules like hydroquinones.[\[11\]](#)[\[12\]](#) It provides direct insight into the redox potential and the reversibility of the electron transfer process. The experiment involves

scanning the potential of an electrode in a solution containing the analyte and measuring the resulting current.

Causality Behind Experimental Design

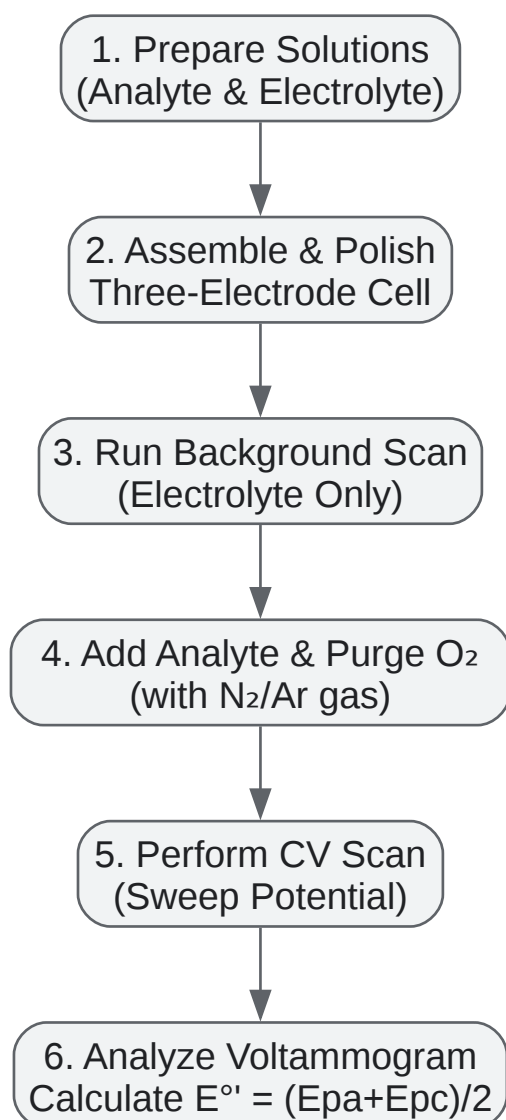
- **Three-Electrode System:** A three-electrode setup (Working, Reference, and Counter electrodes) is essential. The reference electrode (e.g., Ag/AgCl) provides a stable potential against which the working electrode's potential is measured, ensuring accuracy. The counter electrode completes the circuit without affecting the processes at the working electrode.
- **Supporting Electrolyte:** An inert supporting electrolyte (e.g., tetrabutylammonium perchlorate, TBAP) is required to ensure the solution is conductive and to minimize unwanted potential drops. Its ions do not participate in the reaction at the electrode.
- **Aprotic Solvent:** An aprotic (non-proton-donating) solvent like acetonitrile is often used to study the fundamental electron-transfer steps without the complexities of protonation/deprotonation from the solvent itself. Aqueous buffer solutions are used to understand the pH-dependent behavior.^[13]

Detailed Protocol: Cyclic Voltammetry Analysis

This protocol provides a self-validating system for determining the formal redox potential (E°).

- **Preparation of Solutions:**
 - **Analyte Stock Solution (10 mM):** Accurately weigh 18.42 mg of **2,3-Dimethoxy-5-methylhydroquinone** and dissolve in 10.0 mL of acetonitrile.
 - **Supporting Electrolyte Solution (0.1 M):** Dissolve an appropriate amount of TBAP in acetonitrile to create a 0.1 M solution. This will be the primary solvent for the experiment.
- **Electrochemical Cell Setup:**
 - Assemble the three-electrode cell. Use a glassy carbon electrode as the working electrode, a platinum wire as the counter electrode, and an Ag/AgCl electrode as the reference electrode.

- Polish the working electrode with an alumina slurry, rinse thoroughly with deionized water and then the supporting electrolyte solution, and dry completely. This ensures a clean, reproducible surface.
- Add 5.0 mL of the 0.1 M TBAP/acetonitrile solution to the cell.
- Background Scan:
 - Immerse the electrodes in the solution. Run a cyclic voltammogram on the supporting electrolyte alone (a "blank" run) over the desired potential range (e.g., -0.5 V to +1.0 V). This establishes the baseline and ensures no interfering impurities are present.
- Analyte Measurement:
 - Add a small, precise volume (e.g., 50 μ L) of the 10 mM analyte stock solution to the cell to achieve a final concentration of approximately 0.1 mM.
 - Gently bubble the solution with an inert gas (e.g., nitrogen or argon) for 5-10 minutes to remove dissolved oxygen, which can interfere with the measurement. Maintain a blanket of the inert gas over the solution during the experiment.
 - Initiate the potential scan at a set scan rate (e.g., 100 mV/s). The potential is swept from a starting value to a vertex potential and then reversed.
- Data Acquisition and Analysis:
 - Record the resulting voltammogram (current vs. potential). A reversible or quasi-reversible system will show two peaks: an anodic peak (I_{pa}) corresponding to the oxidation of the hydroquinone and a cathodic peak (I_{pc}) for the reduction of the newly formed quinone.^[14]
 - Determine the anodic (E_{pa}) and cathodic (E_{pc}) peak potentials from the graph.
 - Calculate the formal potential (E°) as the average of the two peak potentials: $E^{\circ} = (E_{pa} + E_{pc}) / 2$
 - The peak-to-peak separation ($\Delta E_p = E_{pa} - E_{pc}$) provides information on the kinetics of the electron transfer. For a reversible two-electron process, ΔE_p is theoretically ~29.5 mV. Larger separations suggest slower kinetics.^[12]



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Caption: Experimental workflow for determining redox potential via CV.

Redox Potential Data and Interpretation

Direct, experimentally-verified redox potential values for **2,3-Dimethoxy-5-methylhydroquinone** specifically are not widely reported in standard literature under a unified set of conditions. However, its identity as the parent structure of ubiquinones allows for highly relevant comparisons. The redox chemistry of the ubiquinone/ubiquinol system is extensively studied.

Table 2: Representative Redox Potentials of Ubiquinone Systems

Redox Couple	Potential (E° or E _m)	Conditions	Reference(s)
Ubiquinone (Q) / Ubiquinol (QH ₂)	+0.045 V	vs. SHE, pH 7	[15]
Ubiquinone (Q) / Semiquinone (Q• ⁻)	-0.163 V	vs. NHE, in water (calculated)	[16][17][18]

Note: SHE (Standard Hydrogen Electrode) and NHE (Normal Hydrogen Electrode) are equivalent reference electrodes.

Interpretation and Field Insights

- The standard potential of approximately +45 mV for the overall two-electron transfer of ubiquinone at physiological pH is a critical biological benchmark.[15] As **2,3-Dimethoxy-5-methylhydroquinone** is the core of this system, its potential is expected to be very close to this value under similar aqueous, pH 7 conditions.
- The first one-electron reduction to a semiquinone radical is calculated to be significantly more negative at -163 mV.[16][17][18] This highlights that the overall two-electron process is more favorable.
- Significance for Antioxidant Activity: The positive potential relative to major cellular oxidants (like superoxide radicals) makes the electron transfer from ubiquinol thermodynamically favorable, establishing its role as an effective physiological antioxidant. Its potential is finely tuned by its chemical structure to be effective without being so powerfully reducing that it would interfere with other necessary biological redox reactions.

Applications in Research and Drug Development

A precise understanding of the redox potential of **2,3-Dimethoxy-5-methylhydroquinone** is crucial for its application.

- Antioxidant Formulation: In both cosmetics and pharmaceuticals, the redox potential dictates the compound's ability to protect against oxidative stress. Formulations can be optimized by selecting solvents and pH conditions that maintain the most favorable (most negative) potential, enhancing product stability and efficacy.

- **Drug Development:** As a free radical scavenger, it serves as a model compound for developing more complex drugs targeting diseases associated with oxidative damage.[4] Its redox potential is a primary parameter in quantitative structure-activity relationship (QSAR) studies to predict the antioxidant capacity of new derivatives.
- **Mitochondrial Research:** Coenzyme Q is a central component of the mitochondrial electron transport chain.[17] Studying the electrochemistry of its simplest form, CoQ0, provides fundamental data for models of mitochondrial function and dysfunction, which are implicated in aging and numerous neurodegenerative diseases.

Conclusion

2,3-Dimethoxy-5-methylhydroquinone is a foundational molecule for understanding the chemistry of the entire ubiquinone class. Its redox potential is not merely a physical constant but the defining characteristic of its biological and chemical function. While its potential is closely aligned with that of other ubiquinones, precise determination under specific experimental conditions is best achieved through rigorous electrochemical methods like cyclic voltammetry. The detailed protocol and theoretical framework provided in this guide empower researchers to perform these measurements, enabling the continued development of novel antioxidant therapies and a deeper understanding of cellular bioenergetics.

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